

# D-Mannose-13C-5 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-Mannose-13C-5

Cat. No.: B12402933

[Get Quote](#)

## An In-depth Technical Guide to D-Mannose-13C-5

For researchers, scientists, and drug development professionals, stable isotope-labeled compounds are indispensable tools for elucidating metabolic pathways, quantifying metabolic flux, and serving as internal standards in mass spectrometry-based analyses.[1] **D-Mannose-13C-5**, a specifically labeled isomer of the C-2 epimer of glucose, D-mannose, offers a powerful probe for investigating the intricate roles of mannose in various biological processes, most notably in protein glycosylation.[2][3][4] This document provides a comprehensive overview of the chemical structure, properties, and experimental considerations for the application of **D-Mannose-13C-5**.

## Chemical Structure and Properties

**D-Mannose-13C-5** is a derivative of D-Mannose where the carbon atom at the fifth position is replaced with its stable isotope, carbon-13 ( $^{13}\text{C}$ ). This specific labeling allows for the tracing of the mannose backbone through metabolic pathways without altering the chemical reactivity of the molecule.

## Chemical Structure of $\alpha$ -D-Mannose-13C-5

Caption: Haworth projection of  $\alpha$ -D-Mannose with  $^{13}\text{C}$  labeling at the C5 position.

## Physicochemical Properties

The introduction of a  $^{13}\text{C}$  isotope results in a slight increase in the molecular weight of **D-Mannose-13C-5** compared to its unlabeled counterpart. Other physicochemical properties remain largely unchanged, ensuring that it behaves identically to endogenous mannose in biological systems.

| Property           | Value   | References |
|--------------------|---|------------|
| Molecular Formula  | $\text{C}_5[^{13}\text{C}]\text{H}_{12}\text{O}_6$              | [2]        |
| Molecular Weight   | 181.15 g/mol  | [2][5]     |
| Isotopic Purity    | $\geq 99$ atom % $^{13}\text{C}$                                | [5][6][7]  |
| Chemical Purity    | $\geq 98\%$   | [5][7][8]  |
| Appearance         | White to off-white solid  | [9]        |
| Melting Point      | 133 °C  | [6]        |
| Optical Activity   | $[\alpha]_{20/D} +14.5^\circ$ , $c = 1$ in $\text{H}_2\text{O}$ | [6]        |
| Storage Conditions | Room temperature, away from light and moisture                  | [5][8]     |

## Applications in Research and Drug Development

D-Mannose is a critical monosaccharide in human metabolism, particularly for the glycosylation of various proteins.[3][4] Isotope-labeled versions of D-mannose are primarily used in metabolic research and biomolecular Nuclear Magnetic Resonance (NMR).[5][8]

Key applications include:

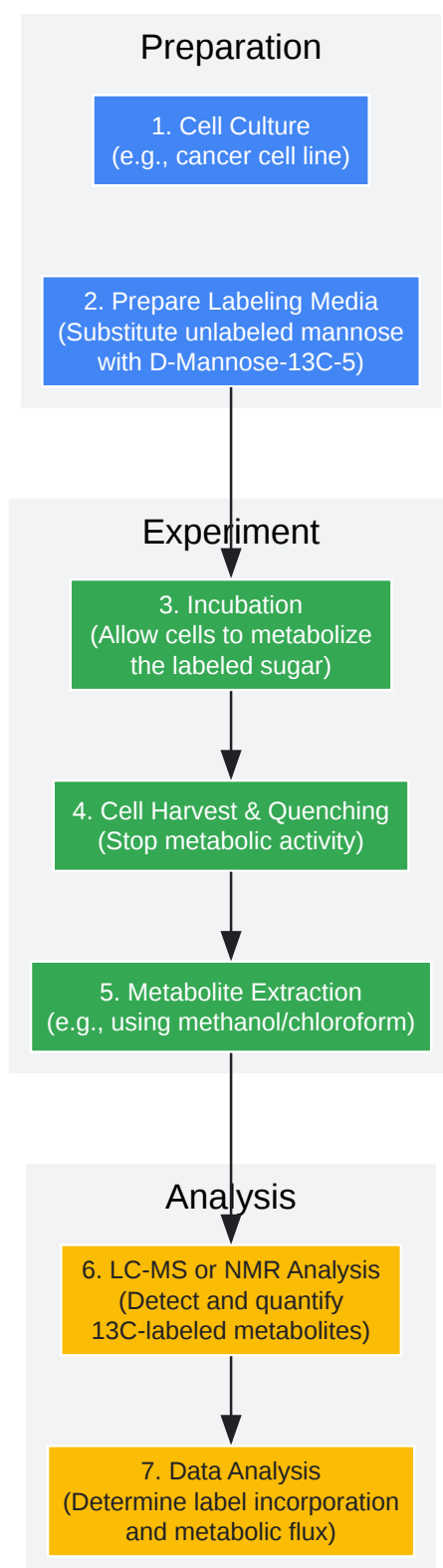
- **Metabolic Flux Analysis:** Tracing the incorporation of the  $^{13}\text{C}$  label into glycoproteins and other metabolites to quantify the flux through mannose metabolic pathways.[1][10]
- **Glycoprotein Analysis:** Aiding in the characterization of glycosylation patterns on therapeutic proteins, which is crucial for their efficacy and stability.[4]
- **Biomolecular NMR:** Serving as a tool in structural biology studies of mannose-containing biomolecules.[5][8]

## Experimental Protocols

While specific experimental designs will vary based on the research question, the following sections outline general methodologies for the use of **D-Mannose-13C-5**.

### Metabolic Labeling in Cell Culture

This protocol describes a general workflow for a stable isotope tracing experiment in a cell culture system.



[Click to download full resolution via product page](#)

Caption: General workflow for a metabolic labeling experiment using **D-Mannose-13C-5**.

#### Methodology:

- **Cell Seeding and Growth:** Plate cells at a desired density and allow them to adhere and enter the exponential growth phase in standard culture medium.
- **Media Preparation:** Prepare the experimental medium by replacing the standard glucose or mannose with **D-Mannose-13C-5** at the desired concentration.
- **Labeling:** Remove the standard medium, wash the cells with phosphate-buffered saline (PBS), and add the prepared labeling medium.
- **Incubation:** Incubate the cells for a time course determined by the specific metabolic pathway under investigation.
- **Harvesting and Quenching:** Aspirate the labeling medium and wash the cells with cold PBS. Quench metabolic activity by adding a cold solvent, such as liquid nitrogen or a cold methanol solution.
- **Metabolite Extraction:** Extract metabolites using a suitable protocol, such as a biphasic extraction with methanol, chloroform, and water.
- **Analysis:** Analyze the polar metabolite fraction using Liquid Chromatography-Mass Spectrometry (LC-MS) or NMR spectroscopy to identify and quantify the incorporation of  $^{13}\text{C}$  into downstream metabolites.[\[1\]](#)

## **$^{13}\text{C}$ NMR Spectroscopy**

NMR spectroscopy is a key analytical technique for confirming the structure and purity of **D-Mannose-13C-5** and for analyzing its metabolic products.

#### Sample Preparation:

- Dissolve a sufficient amount of the **D-Mannose-13C-5** sample in a suitable deuterated solvent, typically deuterium oxide ( $\text{D}_2\text{O}$ ) for carbohydrates.
- Transfer the solution to an appropriate NMR tube.

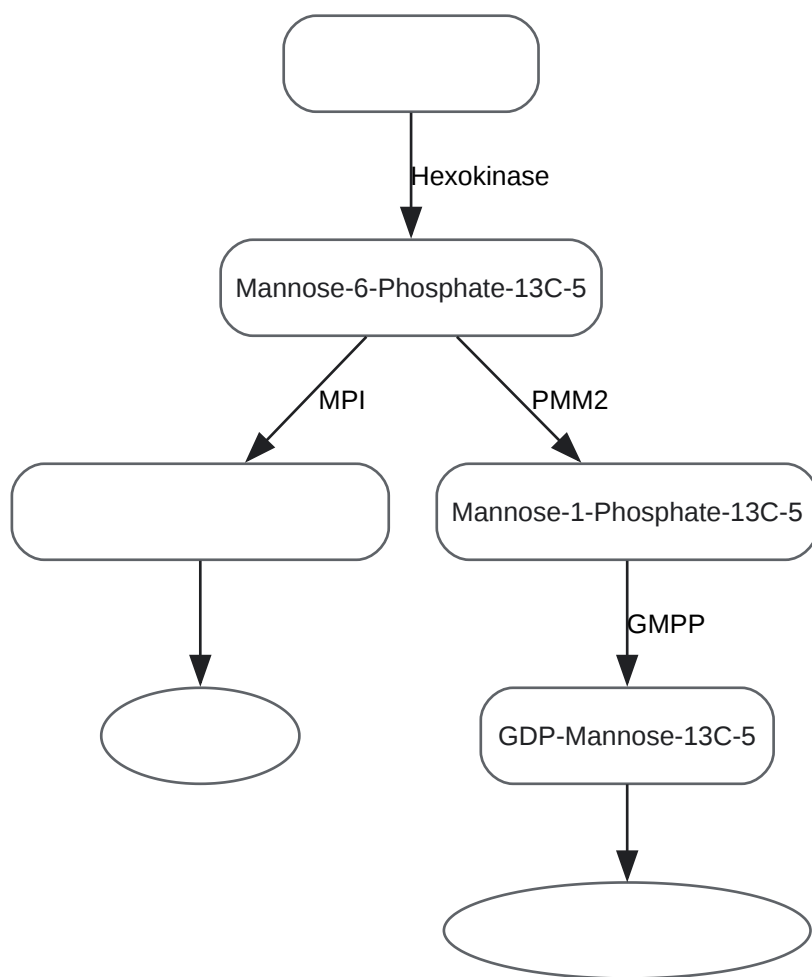
#### Instrumental Parameters (General):

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a carbon probe.
- Experiment: A standard one-dimensional  $^{13}\text{C}$  NMR experiment is typically sufficient for initial characterization. More complex 2D experiments like HSQC can be used for detailed structural assignments in complex mixtures.[\[11\]](#)
- Temperature: Maintain a constant temperature, often 298 K (25 °C).[\[11\]](#)
- Referencing: Chemical shifts are typically referenced internally to a standard such as DSS or externally.

The resulting spectrum will show a significantly enhanced signal for the C5 carbon, confirming the position of the isotopic label.

## Metabolic Fate of D-Mannose

Upon entering a cell, mannose is phosphorylated by hexokinase to form mannose-6-phosphate.[\[12\]](#) This intermediate is at a crucial metabolic branch point. It can either be isomerized to fructose-6-phosphate to enter the glycolytic pathway or be converted to mannose-1-phosphate, which then leads to the formation of GDP-mannose, a key precursor for N-linked glycosylation.[\[10\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Simplified metabolic pathway of D-Mannose.

## Conclusion

**D-Mannose-13C-5** is a valuable tool for researchers in metabolism, cell biology, and drug development. Its ability to trace the path of mannose through complex biological systems provides critical insights into the roles of this sugar in health and disease. The methodologies described herein offer a foundation for the design and execution of experiments utilizing this powerful isotopic tracer.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. Isotopic labeling - Wikipedia [en.wikipedia.org]
- 2. bocsci.com [bocsci.com]
- 3. Mannose - Wikipedia [en.wikipedia.org]
- 4. D-Mannose GMP Highest Purity Low Endotoxin - CAS 3458-28-4 - Pfanstiehl [pfanstiehl.com]
- 5. D-Mannose (5- $\text{Å}^3\text{C}$ , 99%) - Cambridge Isotope Laboratories, CLM-9063-PK [isotope.com]
- 6. D -Mannose-1- $^{13}\text{C}$  13C 99atom 70849-31-9 [sigmaaldrich.com]
- 7. D-MANNOSE | Eurisotop [eurisotop.com]
- 8. D-Mannose (U- $\text{Å}^3\text{C}$ , 99%) - Cambridge Isotope Laboratories, CLM-6567-0.25 [isotope.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Metabolic clogging of mannose triggers dNTP loss and genomic instability in human cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. bmse000018 D-(+)-Mannose at BMRB [bmrb.io]
- 12. MANNOSE METABOLISM: MORE THAN MEETS THE EYE - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [D-Mannose- $^{13}\text{C}$ -5 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402933#d-mannose-13c-5-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)